

TBBPA-DAE exposure pathways in environmental and human samples

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Compound of Interest

Compound Name: *Tetrabromobisphenol A diallyl ether*

Cat. No.: *B146997*

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An In-depth Technical Guide to the Environmental and Human Exposure Pathways of **Tetrabromobisphenol A Diallyl Ether (TBBPA-DAE)**

Authored by Gemini, Senior Application Scientist Foreword: Understanding the Ubiquitous Contaminant

Tetrabromobisphenol A (TBBPA) stands as one of the most widely utilized brominated flame retardants (BFRs) globally, incorporated into a vast array of consumer and industrial products to meet fire safety standards.^{[1][2]} While much of the TBBPA is used as a reactive flame retardant, meaning it is chemically bound to the polymer matrix, a significant portion is used in its additive form and in the production of derivatives.^{[3][4]} One such derivative is **Tetrabromobisphenol A diallyl ether (TBBPA-DAE)**, an emerging contaminant of concern.^[5] Due to its additive nature, TBBPA and its derivatives can leach from products, leading to widespread environmental contamination and subsequent human exposure.^{[6][7]}

This technical guide provides a comprehensive overview of the exposure pathways of TBBPA-DAE in both environmental and human matrices. It is designed for researchers, scientists, and professionals in drug development and environmental health who require a deep, mechanistic understanding of this compound's journey from industrial use to biological systems. We will explore the sources, transport, and fate of TBBPA-DAE in the environment, the primary routes

of human exposure, and the analytical methodologies essential for its detection and quantification.

Part 1: Environmental Exposure Pathways of TBBPA-DAE

The journey of TBBPA-DAE into the environment is a complex process initiated by its release during manufacturing, use in consumer products, and disposal of electronic waste (e-waste).[\[8\]](#) Once released, it partitions into various environmental compartments, including air, water, soil, sediment, and dust.

Sources and Release into the Environment

The primary sources of TBBPA and its derivatives in the environment include:

- Industrial Emissions: Manufacturing and processing facilities for BFRs and products containing them can release these compounds into the surrounding air, water, and soil.[\[8\]](#)
- E-Waste Recycling: Informal and formal e-waste recycling sites are significant hotspots for TBBPA contamination, with high concentrations found in indoor and outdoor dust at these locations.[\[1\]](#)[\[9\]](#)
- Leaching from Consumer Products: TBBPA-DAE, as an additive flame retardant, is not chemically bound to the products it is used in, such as plastics and electronics.[\[10\]](#) This allows it to migrate out of these products over time, contaminating indoor environments.

Occurrence in Environmental Matrices

TBBPA and its derivatives have been detected in a wide range of environmental samples globally. The lipophilic nature and low vapor pressure of these compounds contribute to their persistence and accumulation, particularly in solid matrices.[\[11\]](#)[\[12\]](#)

1.2.1. Air

Concentrations of TBBPA are generally lower in outdoor air compared to indoor air.[\[1\]](#) Indoor air in an electronic circuit board plant in China showed TBBPA concentrations ranging from

6.26 to 511 pg/m³.[\[11\]](#) Another study in Shenzhen, China, reported higher indoor air levels of 12.3–1640 pg/m³.[\[1\]](#)

1.2.2. Dust

Indoor dust is a major reservoir for TBBPA and its derivatives and a critical pathway for human exposure.[\[1\]](#)[\[11\]](#)

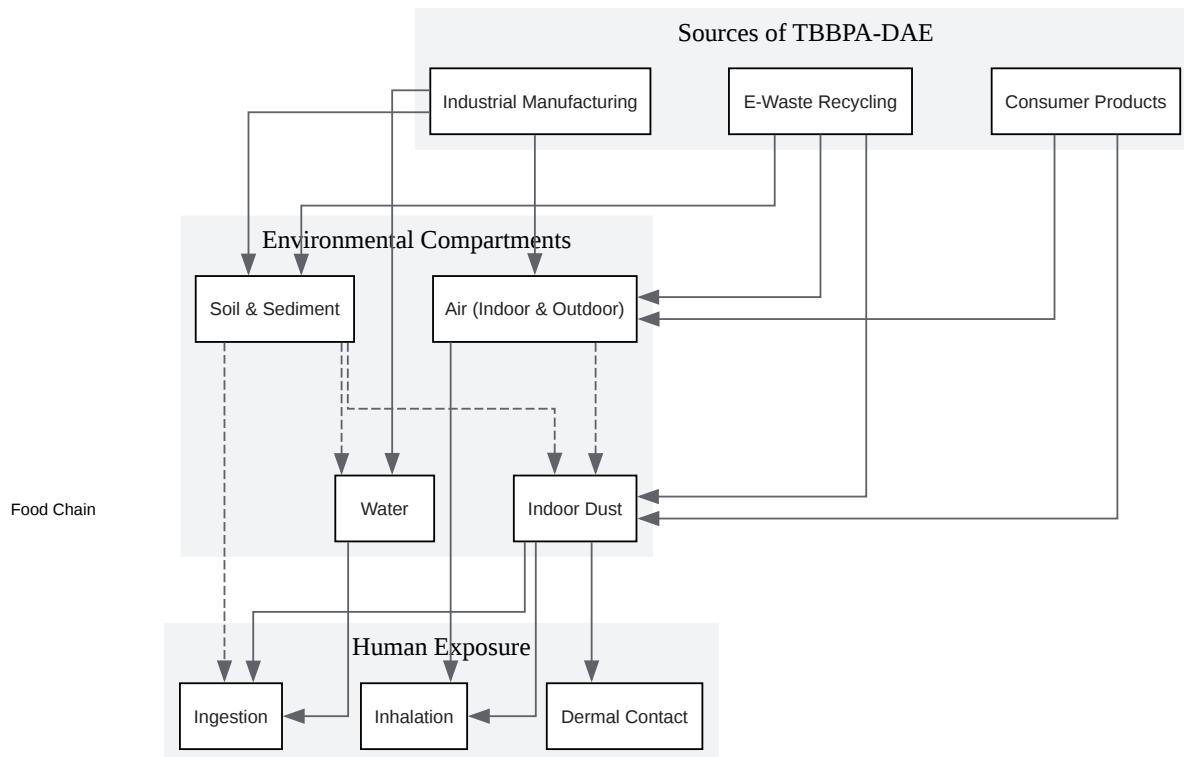
- Concentrations in indoor dust from various countries have been reported to be as high as 3435 ng/g dw.[\[1\]](#)
- A study across twelve countries found significant levels of TBBPA in indoor dust, highlighting the global nature of this contamination.[\[1\]](#)
- The proximity to e-waste recycling sites significantly increases TBBPA concentrations in both indoor (3435 ng/g dw) and outdoor dust (1998 ng/g dw).[\[1\]](#)[\[9\]](#)

1.2.3. Water, Soil, and Sediment

TBBPA and its derivatives are frequently detected in aquatic and terrestrial environments.

- Water: Concentrations in river water have been found to range from not detected (ND) to 12.279 ng/L, while lake water has shown levels between 18.5 and 82.6 ng/L.[\[1\]](#)[\[11\]](#)
- Soil: Soil samples near manufacturing and e-waste facilities show elevated levels, with concentrations reported up to 78.6 ng/g dw.[\[1\]](#)
- Sediment: Sediments act as a sink for these persistent compounds. Concentrations in river sediments have been measured from 0.003 to 31 µg/g dw, with higher levels found near industrial sources.[\[1\]](#)[\[11\]](#)

The following diagram illustrates the primary environmental pathways for TBBPA-DAE.

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Caption: Environmental pathways of TBBPA-DAE from sources to human exposure.

Environmental Fate and Transformation

Once in the environment, TBBPA and its derivatives can undergo various transformation and degradation processes, including pyrolysis, photolysis, and biotransformation.^[13] The primary degradation pathways for TBBPA involve debromination and β -scission.^[13] For TBBPA-DAE, the biotransformation is thought to primarily occur through the breaking of the ether bond, followed by phase-II metabolism.^{[14][15][16]}

Part 2: Human Exposure Pathways and Biomonitoring

Human exposure to TBBPA-DAE is widespread, occurring through multiple pathways.[\[3\]](#)[\[9\]](#)[\[17\]](#)

The primary routes of non-occupational exposure are ingestion, inhalation, and dermal contact.

[\[3\]](#)

Major Routes of Human Exposure

2.1.1. Ingestion

- Dietary Intake: Ingestion of contaminated food is a primary exposure route.[\[1\]](#) TBBPA has been detected in various food items, including meat, eggs, milk, and aquatic foods, with mean concentrations in some Chinese studies reported as high as 5.76 ng/g lipid weight (lw) in milk.[\[1\]](#)
- Dust Ingestion: Ingestion of indoor dust is a particularly significant pathway, especially for toddlers and young children due to their hand-to-mouth behaviors.[\[1\]](#) Daily intake estimates from dust are notably higher for children than for adults.[\[1\]](#)[\[9\]](#)

2.1.2. Inhalation

Inhalation of contaminated air and resuspended dust particles is another route of exposure.[\[1\]](#)

While generally considered a minor pathway compared to ingestion for TBBPA, it can be significant in occupational settings or highly contaminated indoor environments.[\[1\]](#) Less than 4% of TBBPA particles in dust are respirable.[\[1\]](#)

2.1.3. Dermal Contact

Dermal absorption from contact with consumer products or contaminated dust is also a potential exposure pathway.[\[1\]](#)[\[3\]](#) In vitro studies using human skin have shown that TBBPA can be absorbed, with absorption rates varying depending on the dose and contact time, ranging from less than 1% to over 50% in different experimental setups.[\[1\]](#)[\[10\]](#)

Human Biomonitoring: Detection in Human Samples

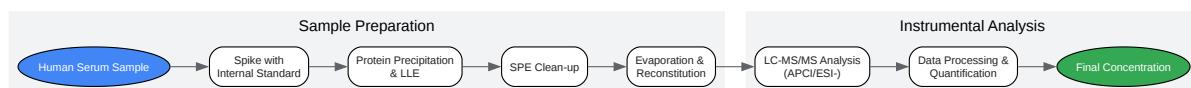
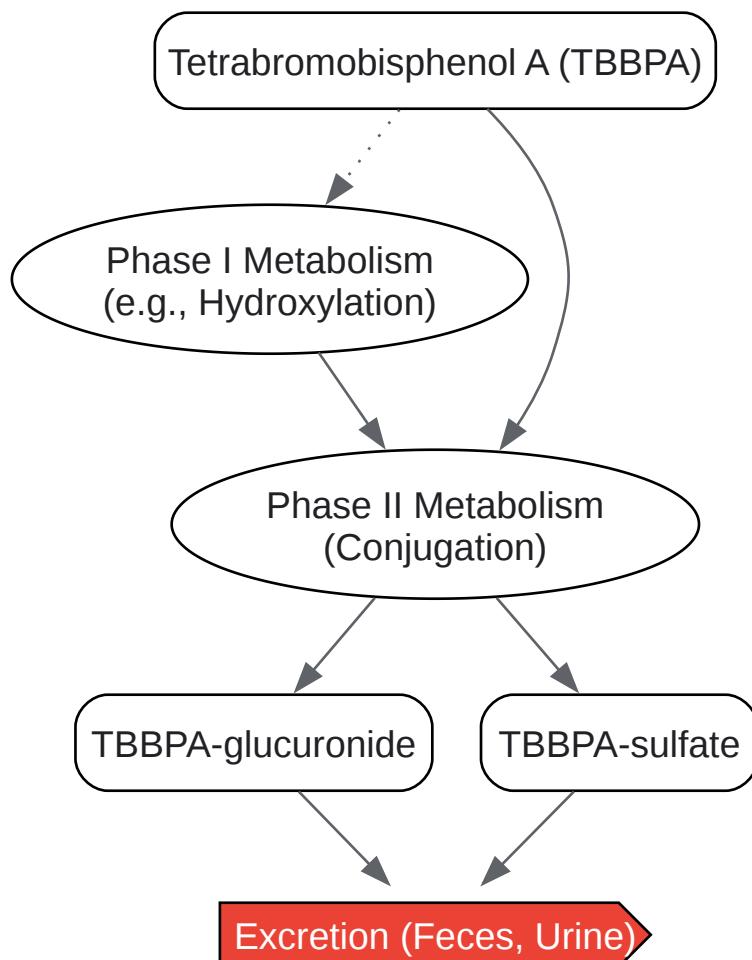
The presence of TBBPA and its metabolites in human biological samples confirms widespread exposure.

Human Matrix	Reported Concentration Ranges	Key Findings & References
Serum/Plasma	<0.28 to 74 ng/g Iw; typically <0.8 µg/L	Detected in numerous population studies. [1] [11] [18]
Urine	0.19 to 127.24 µg/g creatinine	TBBPA and its conjugates are found in urine, indicating it as a major excretion route. [1] [19]
Breast Milk		A significant route of exposure for nursing infants. [11] [18] [20]
Hair	ND to 16.04 ng/g	TBBPA has been detected in hair samples, suggesting it can be a useful matrix for assessing long-term exposure. [1]

Human Metabolism of TBBPA-DAE

In mammals, TBBPA is rapidly metabolized and excreted.[\[7\]](#)[\[21\]](#) It undergoes extensive first-pass metabolism in the liver, where it is conjugated to form TBBPA-glucuronide and TBBPA-sulfate, which are then primarily excreted in the feces via bile.[\[1\]](#)[\[6\]](#)[\[7\]](#) For TBBPA-DAE, biotransformation is expected to involve the cleavage of the ether bonds, followed by conjugation of the resulting TBBPA molecule.[\[14\]](#)[\[16\]](#)

The following diagram illustrates the metabolic pathway of TBBPA.



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